

Ranatuering-4 comparative activity against Gram-positive and Gram-negative bacteria

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Compound Focus: Ranatuering-4

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Foundational Knowledge of Ranatuering-4

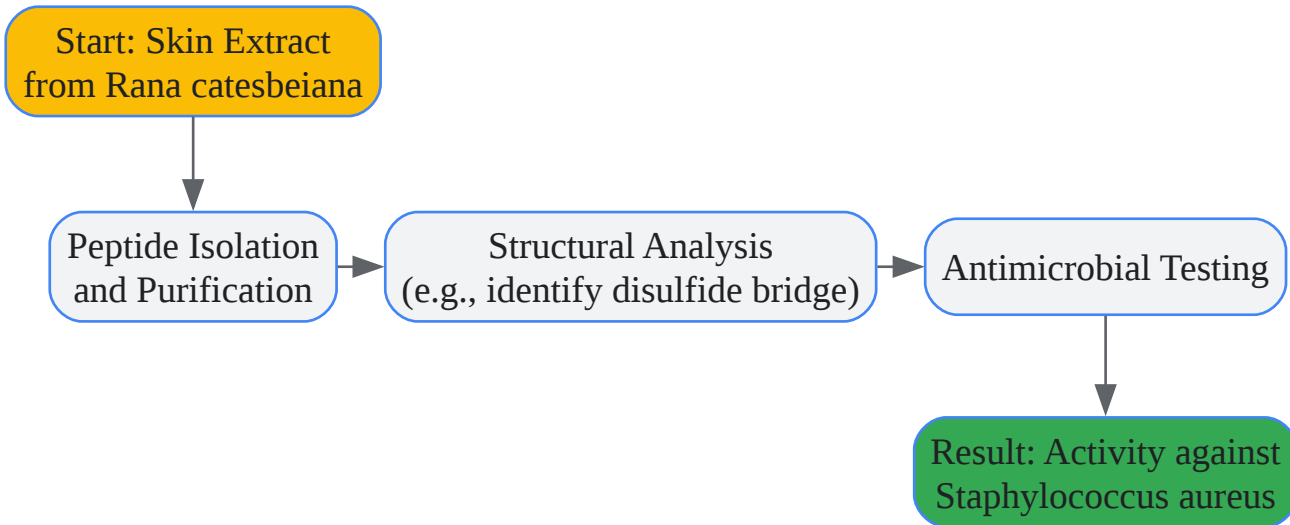
Ranatuering-4 is an antimicrobial peptide (AMP) first isolated from the skin of the American bullfrog (*Rana catesbeiana*) [1]. A more recent genomic study confirms its presence in bullfrog tadpoles, indicating it is expressed across different life stages of the animal [2].

The table below summarizes its basic characteristics and known activity:

Characteristic	Description
Source	Skin of the American bullfrog (<i>Rana catesbeiana</i>) [1]
Key Structural Feature	Contains an intramolecular disulfide bridge forming a heptapeptide ring [1]
Documented Activity	Inhibitory activity against <i>Staphylococcus aureus</i> (a Gram-positive bacterium) [1]. The study did not report activity against Gram-negative bacteria.

Experimental Context and Protocol

The primary source for **Ranatuering-4**'s initial discovery provides some context for the experimental methods used. The general workflow for isolating and testing such peptides is summarized below.



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The original researchers isolated the peptide from a skin extract and determined its amino acid sequence [1]. The **minimum inhibitory concentration (MIC)** was used to test antimicrobial activity, a standard broth dilution method that determines the lowest concentration of a peptide required to inhibit bacterial growth [2].

Key Limitations in Available Data

When interpreting the available information, please consider these important points:

- **Narrow Spectrum of Testing:** The initial 1998 study specifically screened for activity against *S. aureus* and did not report testing on Gram-negative strains [1]. Lack of reported activity does not confirm a lack of effect.
- **Focus on Other Peptides:** The same foundational study noted that **Ranatuering-1** showed a broader spectrum of action, inhibiting *S. aureus*, *Escherichia coli* (Gram-negative), and *Candida albicans* (a fungus) [1]. Subsequent research may have focused more on these broader-spectrum peptides.

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References

1. : antimicrobial peptides isolated from the skin of the... Ranatuerins [pubmed.ncbi.nlm.nih.gov]

2. Antimicrobial peptides from Rana [Lithobates] catesbeiana: Gene... [nature.com]

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